

Application Notes: Calcium Imaging to Measure Substance P-Induced Neuronal Activation

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Compound of Interest

Compound Name: Substance P

CAS No.: 33507-63-0

Cat. No.: B549629

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Introduction

Substance P (SP) is a neuropeptide of the tachykinin family that plays a crucial role in pain transmission, inflammation, and various neuronal signaling processes.[1][2] It exerts its effects primarily by binding to the neurokinin-1 receptor (NK1R), a G-protein coupled receptor (GPCR). [3][4][5] Activation of the NK1R by **Substance P** initiates a signaling cascade, predominantly through the Gαq protein pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺) into the cytoplasm. This transient increase in intracellular calcium is a hallmark of neuronal activation and can be effectively measured using calcium imaging techniques.

This application note provides a detailed protocol for measuring **Substance P**-induced neuronal activation by monitoring intracellular calcium dynamics using fluorescent calcium indicators.

Principle of the Assay

Calcium imaging relies on the use of fluorescent indicators that exhibit a change in their spectral properties upon binding to Ca^{2+} . For this protocol, we will focus on Fluo-4 AM, a widely used green fluorescent indicator. Fluo-4 AM is a cell-permeant acetoxymethyl (AM) ester. Once inside the cell, intracellular esterases cleave the AM group, trapping the active Fluo-4 indicator in the cytoplasm. In its calcium-free form, Fluo-4 is weakly fluorescent. Upon binding to Ca^{2+} released into the cytoplasm, its fluorescence intensity increases significantly (up to 100-fold). This change in fluorescence can be monitored over time using a fluorescence microscope or a microplate reader, providing a real-time measurement of changes in intracellular calcium concentration and, by extension, neuronal activation.

Experimental Protocols

I. Materials and Reagents

- Cells: Neuronal cell lines expressing NK1R (e.g., SH-SY5Y, PC-12) or primary neuronal cultures (e.g., dorsal root ganglion neurons).
- Culture Media: Appropriate complete growth medium for the chosen cell type (e.g., DMEM/F12 with 10% FBS and 1% Penicillin-Streptomycin).
- **Substance P**: Stock solution (e.g., 1 mM in sterile water), stored at -20°C .
- Fluo-4 AM: (e.g., Thermo Fisher Scientific, Cat. No. F14201).
- Pluronic F-127: 20% solution in DMSO (e.g., Thermo Fisher Scientific, Cat. No. P3000MP).
- Dimethyl sulfoxide (DMSO): Anhydrous, cell culture grade.
- Hanks' Balanced Salt Solution (HBSS): With calcium and magnesium, without phenol red.
- Ionomycin: Calcium ionophore for positive control (e.g., 10 mM stock in DMSO).
- NK1R Antagonist: (Optional, for specificity control, e.g., L-703,606).
- Black-walled, clear-bottom 96-well microplates: For cell culture and imaging.

II. Detailed Methodology

A. Cell Culture

- Seed neuronal cells onto black-walled, clear-bottom 96-well plates at a density that will result in a confluent monolayer on the day of the experiment (e.g., 50,000 - 80,000 cells per well).
- Incubate the cells in a humidified incubator at 37°C with 5% CO₂ for 24-48 hours.

B. Preparation of Reagents

- **Fluo-4 AM Stock Solution (1 mM):** Reconstitute one 50 µg vial of Fluo-4 AM with 44 µL of high-quality DMSO. Mix thoroughly by vortexing. This stock can be stored at -20°C for up to one week, protected from light.
- **Fluo-4 AM Loading Solution (3 µM):**
 - For 10 mL of loading solution, add 30 µL of 1 mM Fluo-4 AM stock to 10 mL of HBSS.
 - Add 5 µL of 20% Pluronic F-127 to facilitate dye loading.
 - Mix thoroughly by vortexing. Prepare this solution fresh immediately before use.
- **Substance P Working Solutions:** Prepare serial dilutions of **Substance P** in HBSS to achieve the desired final concentrations for the dose-response experiment (e.g., 1 pM to 1 µM).
- **Positive Control (Ionomycin):** Prepare a 10 µM working solution of Ionomycin in HBSS.

C. Dye Loading Protocol

- Remove the culture medium from the wells.
- Wash the cells gently once with 100 µL of HBSS per well.
- Add 100 µL of the freshly prepared Fluo-4 AM Loading Solution to each well.
- Incubate the plate in the dark at 37°C for 30-45 minutes, followed by an additional 15-30 minutes at room temperature.

- After incubation, gently remove the loading solution.
- Wash the cells twice with 100 μ L of HBSS per well to remove any extracellular dye.
- Add 100 μ L of HBSS to each well and proceed immediately to the imaging step.

D. Calcium Imaging and Data Acquisition

- Place the 96-well plate into the fluorescence microplate reader or onto the stage of an inverted fluorescence microscope equipped with a camera.
- Set the instrument parameters for Fluo-4:
 - Excitation wavelength: ~488 nm
 - Emission wavelength: ~520 nm
- Establish a baseline fluorescence reading (F_0) by acquiring images or readings every 2-5 seconds for 1-2 minutes.
- After establishing a stable baseline, add the **Substance P** working solutions (or vehicle control) to the respective wells.
- Immediately begin recording the fluorescence intensity (F) for 5-10 minutes, maintaining the same acquisition frequency.
- (Optional) At the end of the experiment, add the Ionomycin positive control to a few wells to determine the maximum calcium response ($F_{\max}$).

III. Data Analysis and Presentation

- Data Normalization: The change in fluorescence is typically expressed as a ratio ($\Delta F/F_0$), where $\Delta F = F - F_0$. This normalization corrects for variations in cell number and dye loading efficiency between wells.
- Quantification: Key parameters to extract from the fluorescence traces include:
 - Peak Amplitude: The maximum $\Delta F/F_0$ value achieved after stimulation.

- Time to Peak: The time taken to reach the peak amplitude.
- Area Under the Curve (AUC): Represents the total calcium influx over the measurement period.
- Dose-Response Curve: Plot the peak amplitude (or AUC) against the logarithm of the **Substance P** concentration. Use a non-linear regression model (e.g., sigmoidal dose-response) to calculate the EC₅₀ value, which is the concentration of **Substance P** that elicits 50% of the maximal response. In HEK293 cells expressing NK1R, **Substance P** has been shown to increase intracellular calcium with an EC₅₀ of approximately 8.5 ± 0.3 M (-log EC₅₀).

Data Summary Tables

The quantitative data should be summarized for clarity and easy comparison.

Table 1: Response Characteristics of Neuronal Cells to **Substance P**

Parameter	Substance P (100 nM)	Vehicle Control
Peak $\Delta F/F_0$ (Mean ± SEM)	2.8 ± 0.3	0.1 ± 0.05
Time to Peak (s)	25 ± 4	N/A
Area Under Curve (AUC)	450 ± 55	15 ± 8

| % Responding Cells | 85% | < 5% |

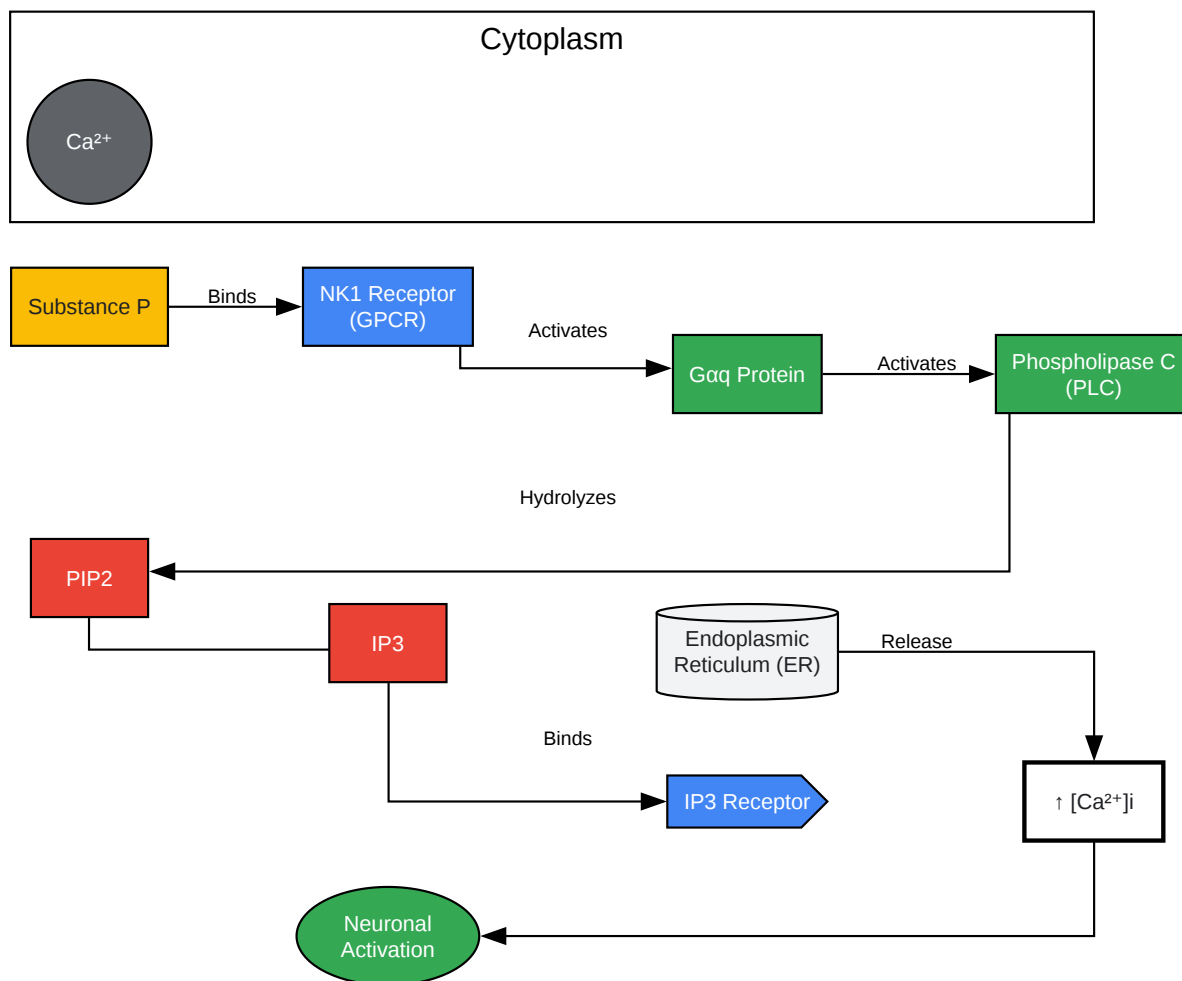
Table 2: Dose-Response of **Substance P** on Peak Calcium Influx

Substance P Conc.	Peak $\Delta F/F_0$ (Mean $\pm$ SEM)
1 pM	0.2 $\pm$ 0.08
10 pM	0.5 $\pm$ 0.12
100 pM	1.1 $\pm$ 0.21
1 nM	1.9 $\pm$ 0.25
10 nM	2.6 $\pm$ 0.28
100 nM	2.8 $\pm$ 0.30
1 μ M	2.9 $\pm$ 0.32

| Calculated EC₅₀ | ~1.5 nM |

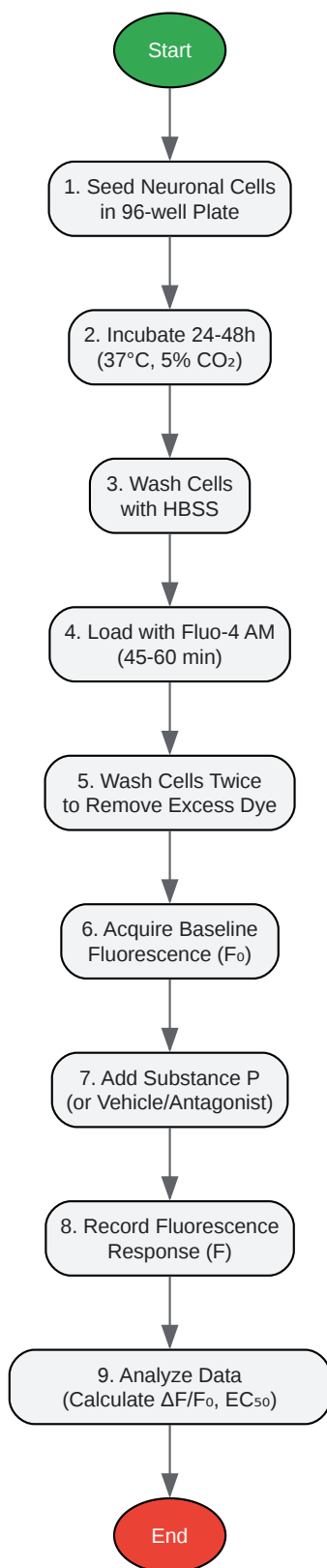
Visualizations

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **Substance P** / NK1R signaling pathway leading to intracellular calcium release.



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Caption: Experimental workflow for calcium imaging of **Substance P**-induced activation.

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